

Application Notes and Protocols for ZW4864

Stock Solution Preparation in Cell Culture

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Compound of Interest

Compound Name: ZW4864

Cat. No.: B12414997

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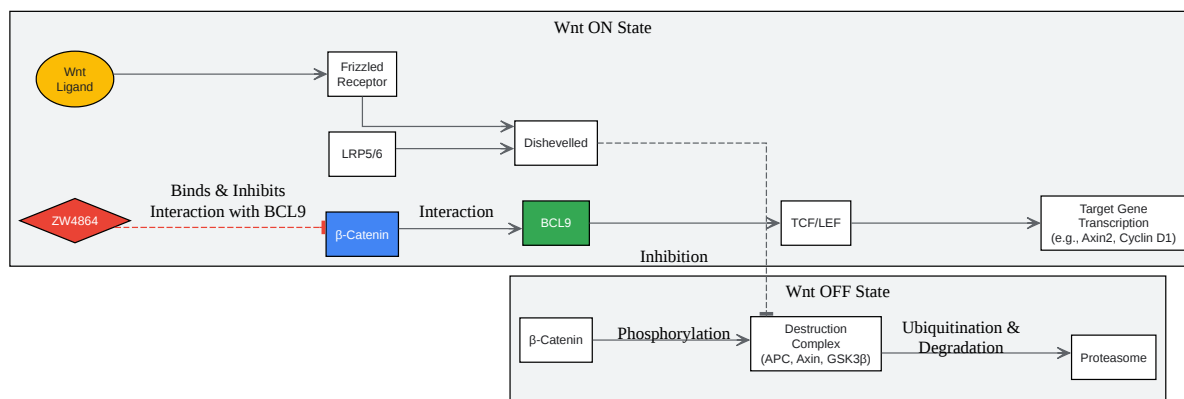
For Researchers, Scientists, and Drug Development Professionals

Introduction

ZW4864 is a potent and selective small-molecule inhibitor of the β -catenin/B-Cell lymphoma 9 (BCL9) protein-protein interaction (PPI).[1][2][3] As a critical node in the Wnt/ β -catenin signaling pathway, the disruption of the β -catenin/BCL9 interaction by **ZW4864** leads to the suppression of downstream target gene transcription, making it a valuable tool for studying cancer biology and a potential therapeutic agent.[2][4] This document provides detailed protocols for the preparation of **ZW4864** stock solutions for use in cell culture experiments, along with essential information on its mechanism of action and handling.

Mechanism of Action

ZW4864 selectively binds to β -catenin, thereby inhibiting its interaction with BCL9.[2][3] This disruption is crucial as the β -catenin/BCL9 complex is a key component of the transcriptional machinery that drives the expression of Wnt target genes, such as Axin2 and cyclin D1, which are implicated in cell proliferation and survival.[1][2] By preventing this interaction, **ZW4864** effectively downregulates the oncogenic activity of the Wnt/ β -catenin pathway.[2]



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Figure 1: Wnt/β-catenin signaling pathway and the inhibitory action of **ZW4864**.

Quantitative Data Summary

The following table summarizes the key quantitative data for **ZW4864**.

Parameter	Value	Reference
Molecular Weight	607.19 g/mol	[3]
CAS Number	2632259-93-7	[1][3]
Appearance	White to off-white solid	[1]
Solubility in DMSO	50 mg/mL (82.35 mM)	[1]
Storage (Solid)	4°C (sealed, away from moisture)	[1]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	[1][3]
In Vitro IC50 (β-catenin/BCL9 PPI)	0.87 μM	[1]
Cell-based IC50 (TOPFlash assay)	6.3 - 11 μM	[1][2]
Typical Cell Culture Concentration	10 - 40 μM	[1]

Experimental Protocols

Preparation of ZW4864 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **ZW4864** in dimethyl sulfoxide (DMSO).

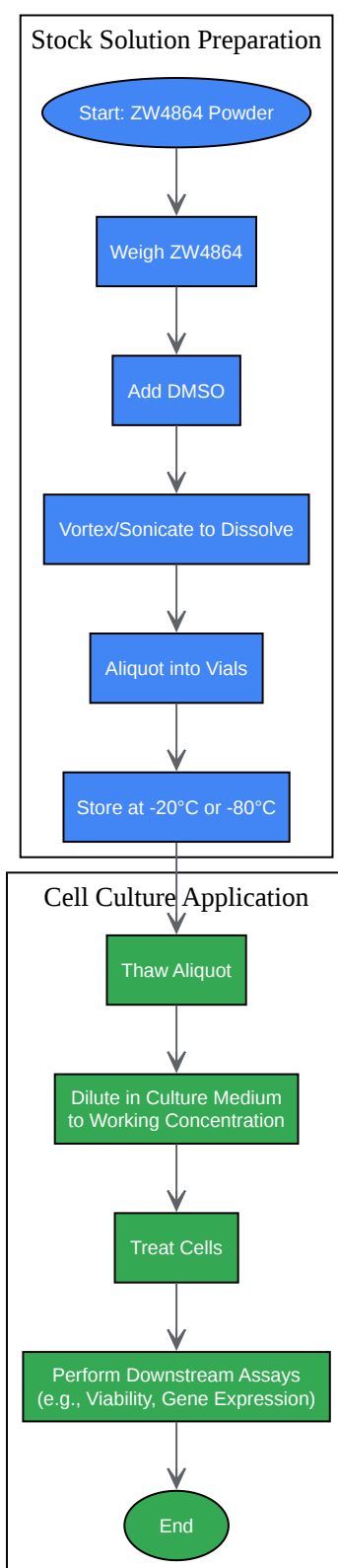
Materials:

- **ZW4864** powder
- Anhydrous or newly opened DMSO (Hygroscopic DMSO can impact solubility)[1]
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer

- Ultrasonic bath (optional, for aiding dissolution)[1][3]
- Calibrated pipettes and sterile tips

Procedure:

- Equilibrate: Allow the vial of **ZW4864** powder to reach room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of **ZW4864** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.607 mg of **ZW4864**.
- Dissolve: Add the appropriate volume of DMSO to the **ZW4864** powder. For a 10 mM solution, use the following formula: $\text{Volume of DMSO (mL)} = (\text{Mass of ZW4864 (mg)} / 607.19 \text{ g/mol}) / 10 \text{ mM}$
- Mix: Vortex the solution thoroughly until the powder is completely dissolved. If precipitation occurs, gentle warming to 37°C and/or sonication can be used to aid dissolution.[1][3]
- Sterilize (Optional): If required for your specific cell culture application, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to avoid repeated freeze-thaw cycles.[1][3]
- Store: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][3]



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Figure 2: Experimental workflow for preparing and using **ZW4864** stock solution.

Application of ZW4864 in Cell Culture

This protocol provides a general guideline for treating cultured cells with **ZW4864**. The optimal concentration and treatment duration should be determined empirically for each cell line and experimental setup.

Materials:

- Cultured cells in appropriate growth medium
- Prepared **ZW4864** stock solution (10 mM in DMSO)
- Sterile cell culture plates or flasks
- Complete cell culture medium
- Vehicle control (DMSO)

Procedure:

- **Cell Seeding:** Plate cells at the desired density in a multi-well plate or flask and allow them to adhere and resume logarithmic growth (typically 12-24 hours).
- **Prepare Working Solution:** On the day of the experiment, thaw an aliquot of the **ZW4864** stock solution at room temperature. Prepare the desired final concentrations of **ZW4864** by diluting the stock solution in fresh, pre-warmed complete cell culture medium.
 - **Example:** To prepare a 10 μ M working solution in 1 mL of medium, add 1 μ L of the 10 mM stock solution to 999 μ L of medium.
- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO to the culture medium as used for the highest concentration of **ZW4864**. This is crucial to account for any effects of the solvent on the cells.
- **Treatment:** Remove the old medium from the cells and replace it with the medium containing the desired concentrations of **ZW4864** or the vehicle control.
- **Incubation:** Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).[1]

- Downstream Analysis: Following incubation, cells can be harvested for various downstream assays, such as cell viability assays (e.g., MTS), apoptosis assays, gene expression analysis (e.g., qPCR for Axin2, cyclin D1), or protein analysis (e.g., Western blotting).[1]

Safety and Handling

ZW4864 is intended for research use only. Standard laboratory safety precautions should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes. Consult the Safety Data Sheet (SDS) for more detailed information.

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